In-Depth Technical Guide: 1H NMR Analysis of Methoxyacetaldehyde Diethyl Acetal

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Compound of Interest

Compound Name:	*Methoxyacetaldehyde diethyl acetal*
CAS No.:	*4819-75-4*
Cat. No.:	*B1594337*

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Executive Summary & Compound Identity

Methoxyacetaldehyde diethyl acetal (1,1-Diethoxy-2-methoxyethane) is a masked aldehyde characterized by stability in basic conditions and lability in acidic media.[1] Accurate NMR characterization is essential to verify the integrity of the acetal protection and to quantify hydrolysis byproducts (methoxyacetaldehyde and ethanol).

Chemical Identity[1][2][3][4][5][6]

- IUPAC Name: 1,1-Diethoxy-2-methoxyethane[1]
- CAS Number: 4819-75-4[1][2][3]
- Molecular Formula:

  [2][3]
- Molecular Weight: 148.20 g/mol [1]

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- Solvent for Analysis: Chloroform-d (

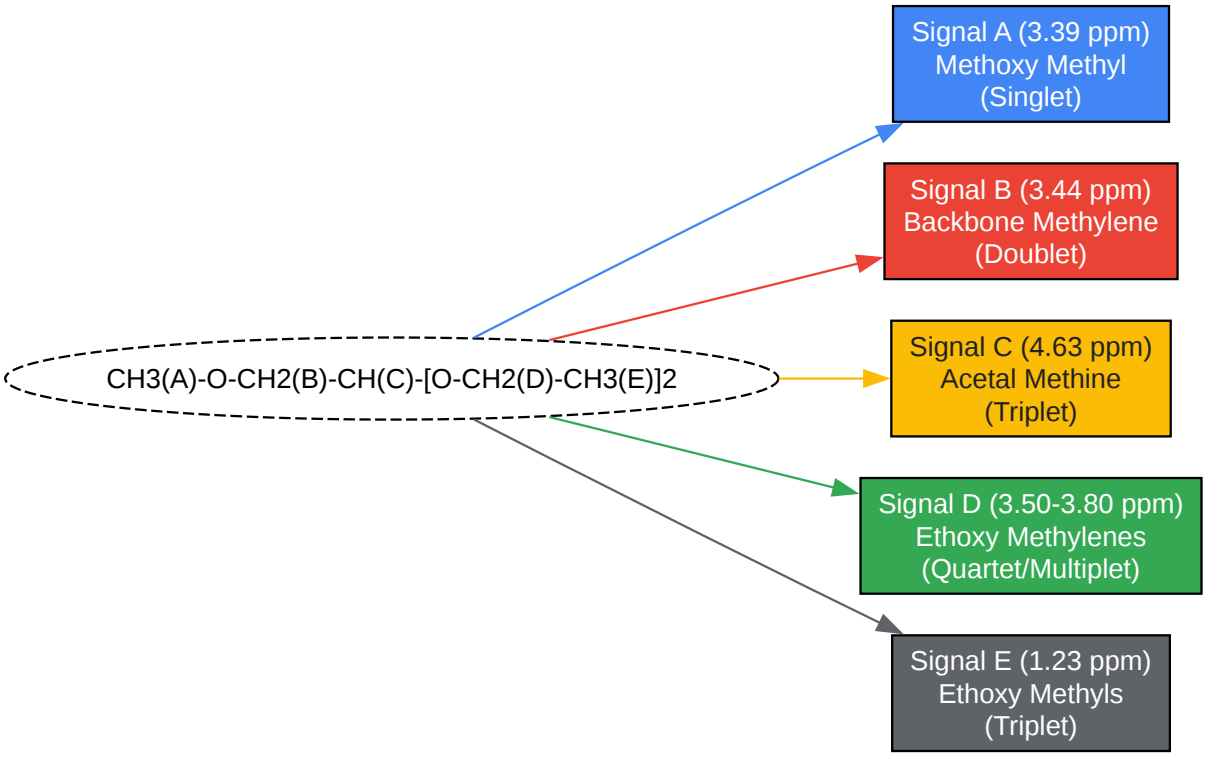
) is the standard solvent due to excellent solubility and non-interference with key spectral regions.

Structural Analysis & Proton Assignment

To interpret the spectrum accurately, we must first segment the molecule into magnetically distinct proton environments.

Molecular Segmentation Diagram

The following diagram maps the chemical structure to specific NMR signals (A–E).



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Figure 1: Correlation between molecular substructures and 1H NMR signals.

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Detailed Spectral Assignment (300-400 MHz in)

The spectrum is dominated by the aliphatic ethoxy chains and the diagnostic acetal methine triplet.

Quantitative Spectral Data Table

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Signal	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Mechanistic Insight
C	4.63	Triplet (t)	1H		Acetal Methine ( )	Deshielded by two oxygen atoms; diagnostic for acetal integrity.[1]
D	3.50 – 3.80	Multiplet (q)	4H		Ethoxy	Diastereotopic nature may cause complex splitting in high-res fields; typically appears as a quartet. [1]
B	3.44	Doublet (d)	2H		Backbone	Coupled to the acetal methine (Signal C). [1]
A	3.39	Singlet (s)	3H	-	Methoxy	Isolated spin system; sharp singlet.[1]
E	1.23	Triplet (t)	6H		Ethoxy	Coupled to ethoxy methylenes

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	; confirms presence of ethyl groups.[1]

Technical Deep Dive

- The Acetal Triplet (4.63 ppm): This is the most critical signal for purity assessment. It appears as a triplet due to coupling with the adjacent backbone methylene (Signal B). If this peak integrates to <1.0 relative to the methoxy singlet (3.0), it indicates hydrolysis or incomplete synthesis.
- The Backbone Doublet (3.44 ppm): This signal often overlaps with the "roof" of the ethoxy methylene quartets. In lower field instruments (e.g., 90 MHz), this may merge into the 3.5–3.8 ppm region. At 300+ MHz, it resolves clearly as a doublet.
- Ethoxy Region Complexity: While theoretically a quartet, the methylene protons of the ethyl groups can exhibit magnetic non-equivalence (anisochrony) if the solvent induces a specific conformation, though in

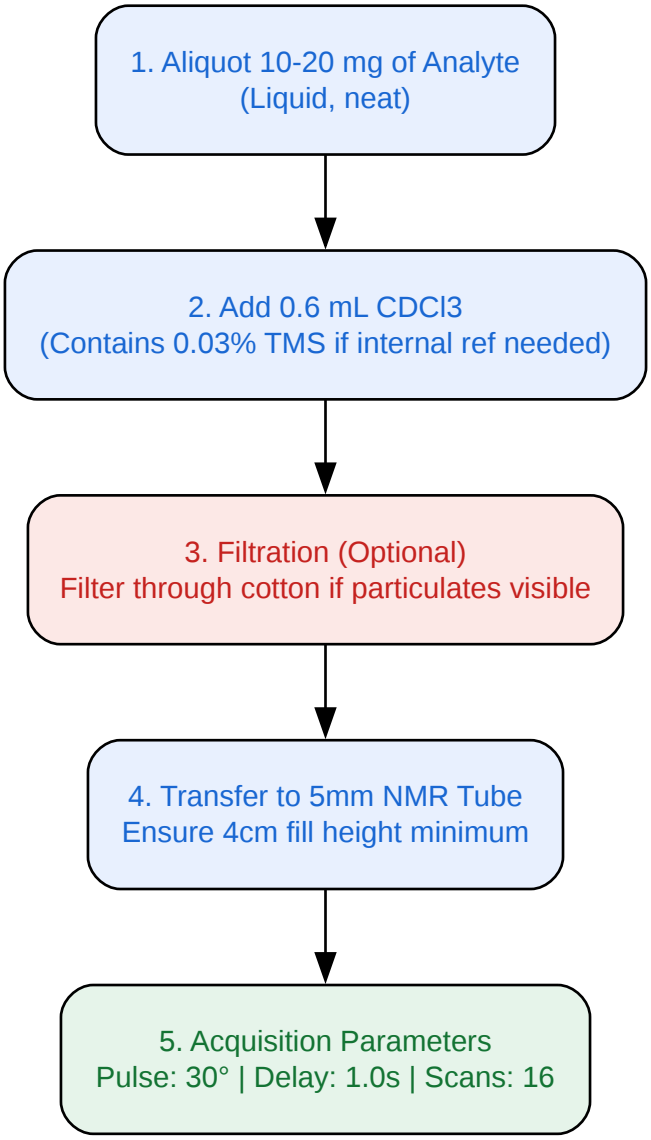
  they typically resolve as a standard quartet.

Experimental Protocol: High-Fidelity Acquisition

To ensure reproducible data suitable for regulatory or publication purposes, follow this self-validating protocol.

Sample Preparation Workflow

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Figure 2: Standardized sample preparation workflow for liquid acetals.

Critical Acquisition Parameters

- Solvent:

  (Chloroform-d) is preferred. DMSO-

  may cause slight shifts and is hygroscopic, potentially accelerating hydrolysis.

- Relaxation Delay (

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): Set to

second. The methoxy singlet relaxes slowly; insufficient delay will lead to under-integration of the methyl peak (Signal A).

- Shimming: Focus on Z1 and Z2 shims. The resolution of the doublet at 3.44 ppm from the quartet at 3.5-3.8 ppm is the primary indicator of good field homogeneity.

Impurity Profiling & Troubleshooting

Common impurities arise from hydrolysis (acidic moisture) or incomplete ethoxylation.

Diagnostic Signals for Impurities[8]

Impurity	Diagnostic Signal	Shift ( )	Multiplicity	Cause
Methoxyacetaldehyde	Aldehyde Proton	9.65	Singlet/Doublet	Hydrolysis (Acidic)
Ethanol	Alcohol	~1.5 - 2.5	Broad Singlet	Hydrolysis byproduct
Ethanol	Methylene	3.72	Quartet	Hydrolysis byproduct
Water		1.56	Singlet	Wet Solvent

Self-Validating Check: Calculate the ratio of the Acetal Methine (4.63 ppm) to the Methoxy Singlet (3.39 ppm).

- Ideal Ratio: 1 : 3
- If Ratio < 1:3: Indicates presence of free methoxy species (hydrolysis product or methanol contamination).
- If Aldehyde Peak (9.65 ppm) appears: The sample has degraded. Action: Filter through basic alumina or use fresh

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neutralized with

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- National Institute of Advanced Industrial Science and Technology (AIST). (n.d.). Spectral Database for Organic Compounds (SDBS). (General reference for acetal shift prediction). Retrieved from [Link]

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